

# Application Notes and Protocols for Flow Cytometry Analysis of BAI1 Surface Expression

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## Compound of Interest

Compound Name: BAI1

Cat. No.: B7772858

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## Introduction

Brain Angiogenesis Inhibitor 1 (**BAI1**), also known as Adhesion G Protein-Coupled Receptor B1 (ADGRB1), is a versatile transmembrane protein with significant roles in a variety of physiological and pathological processes. As a member of the adhesion G protein-coupled receptor (GPCR) family, **BAI1** is involved in the regulation of angiogenesis, phagocytosis of apoptotic cells and gram-negative bacteria, synaptogenesis, and tumor suppression. Its expression has been primarily identified in the brain, particularly in neurons and astrocytes, but also on other cell types like macrophages. Given its diverse functions and implications in diseases such as cancer and neurological disorders, the accurate quantification of **BAI1** surface expression is crucial for advancing research and therapeutic development.

Flow cytometry provides a powerful platform for the precise and high-throughput analysis of **BAI1** surface expression on a single-cell level. This document offers detailed protocols and application notes to guide researchers in the successful execution and interpretation of such experiments.

## Data Presentation: Quantitative Analysis of BAI1 Surface Expression

The following table summarizes representative data on **BAI1** surface expression across different cell types, as determined by flow cytometry. Mean Fluorescence Intensity (MFI) is a common metric for quantifying the abundance of a surface antigen.

Cell Type	Description	Mean Fluorescence Intensity (MFI) of BAI1 Staining (Arbitrary Units)	Reference
Primary Neurons	Cultured rat hippocampal neurons	High	
Primary Astrocytes	Cultured rat cortical astrocytes	Moderate to High	
Microglia	Cultured rat microglia	Low to Variable	
J774 Macrophages	Murine macrophage cell line	Moderate	
HEK293T	Human embryonic kidney cell line (BAI1-transfected)	High	N/A
HEK293T	Human embryonic kidney cell line (mock-transfected)	Baseline/Negative	N/A

Note: MFI values are relative and can vary depending on the specific antibody, fluorophore, instrument settings, and experimental conditions. Researchers should establish their own baseline and comparative controls.

## Experimental Protocols

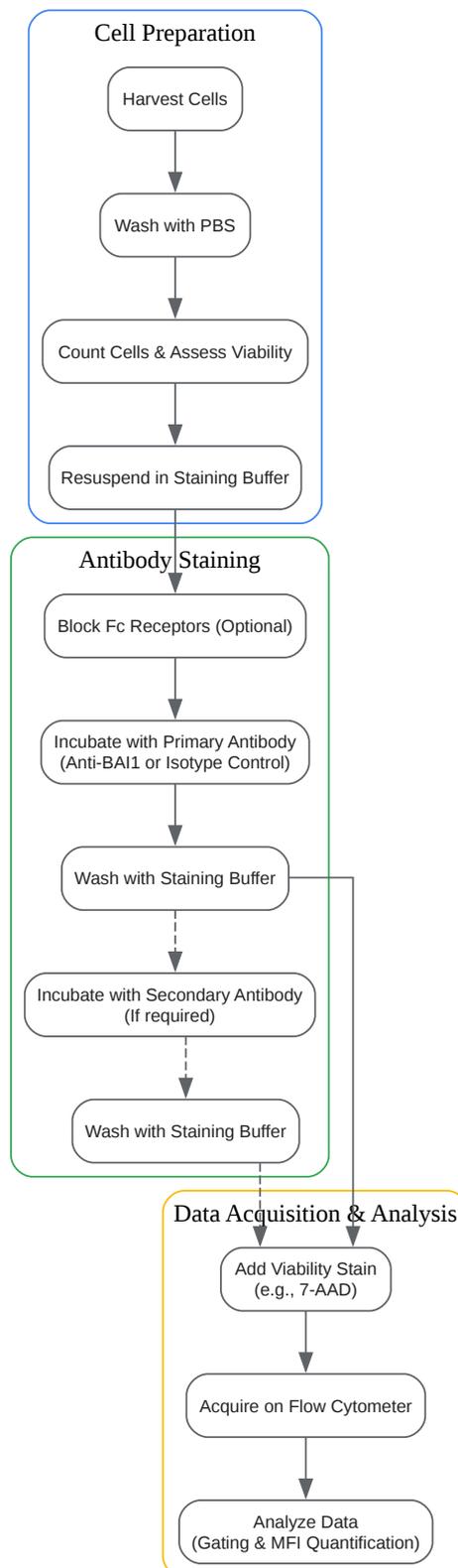
This section provides a detailed methodology for the analysis of **BAI1** surface expression using flow cytometry.

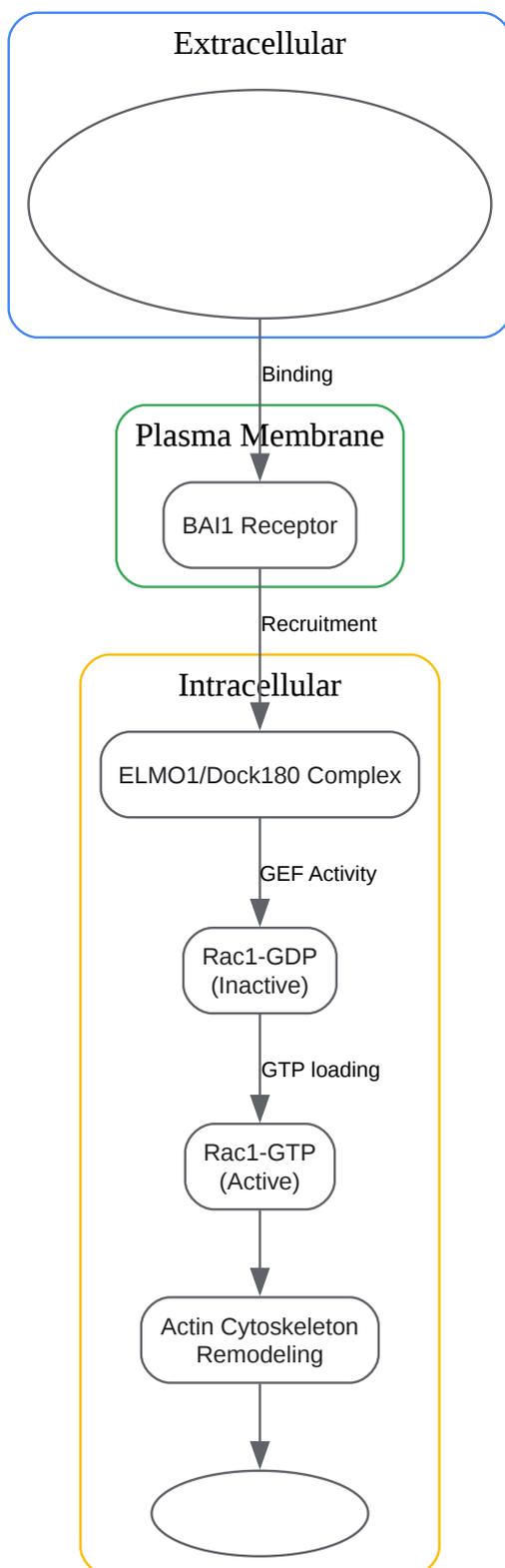
## Materials and Reagents

- Cells of Interest: (e.g., primary neurons, astrocytes, macrophages, or cell lines)

- **Primary Antibody:** A validated anti-**BAI1** antibody suitable for flow cytometry (e.g., rabbit polyclonal or mouse monoclonal targeting an extracellular domain of **BAI1**).
- **Secondary Antibody:** Fluorochrome-conjugated secondary antibody specific for the host species of the primary antibody (if the primary antibody is not directly conjugated).
- **Isotype Control:** An antibody of the same isotype, concentration, and fluorochrome conjugation as the primary antibody, but with no specificity for the target protein.
- **Flow Cytometry Staining Buffer:** PBS with 1-2% BSA or 5% FBS and 0.1% sodium azide.
- **Cell Scrapers/Trypsin-EDTA:** For harvesting adherent cells.
- **7-AAD or Propidium Iodide (PI):** For viability staining.
- **FACS Tubes:** 5 mL polystyrene round-bottom tubes.
- **Flow Cytometer:** Equipped with appropriate lasers and filters for the chosen fluorochromes.

## Experimental Workflow Diagram





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